

# Personal protective equipment for handling c-Fms-IN-7

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## Compound of Interest

Compound Name: c-Fms-IN-7

Cat. No.: B8602249

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## Essential Safety and Handling Guide for c-Fms-IN-7

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **c-Fms-IN-7**. The following procedures are designed to ensure a safe laboratory environment and proper management of this potent kinase inhibitor.

## Hazard Identification and Safety Precautions

**c-Fms-IN-7** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> It is essential to handle this compound with care, adhering to the following safety protocols.

Precautionary Statements:<sup>[1]</sup>

- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid release to the environment.
- If swallowed, call a poison center or doctor immediately.

- Rinse mouth if swallowed.
- Collect any spillage.
- Dispose of contents and container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The selection of PPE should be based on a risk assessment of the specific procedures being performed.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

PPE Type	Specification	Purpose
Gloves	Chemically resistant, impermeable (e.g., nitrile)	To prevent skin contact. Double gloving is recommended. <a href="#">[2]</a>
Gown/Lab Coat	Impermeable, disposable or dedicated	To protect skin and clothing from contamination. <a href="#">[2]</a> <a href="#">[4]</a>
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or dust. <a href="#">[4]</a>
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or if there is a risk of aerosolization.	To avoid inhalation of dust or aerosols. <a href="#">[1]</a>

## Operational Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **c-Fms-IN-7** and ensuring laboratory safety.

Handling:[\[1\]](#)

- Avoid creating dust and aerosols.

- Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.
- Avoid contact with eyes, skin, and clothing.

Storage:[[1](#)]

- Keep the container tightly sealed.
- Store in a cool, well-ventilated area.
- Protect from direct sunlight and sources of ignition.
- Recommended storage temperatures: -20°C (as powder) or -80°C (in solvent).

## First Aid Measures

In case of accidental exposure, immediate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Flush skin with plenty of water. Remove contaminated clothing and shoes. Wash clothing before reuse. Seek medical attention if symptoms occur. <a href="#">[1]</a>
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular, or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek medical attention if adverse health effects persist or are severe. <a href="#">[1]</a>
Ingestion	Wash out mouth with water. Remove victim to fresh air and keep at rest in a position comfortable for breathing. If the material has been swallowed and the exposed person is conscious, give small quantities of water to drink. Do not induce vomiting unless directed to do so by medical personnel. Seek immediate medical attention. <a href="#">[1]</a>

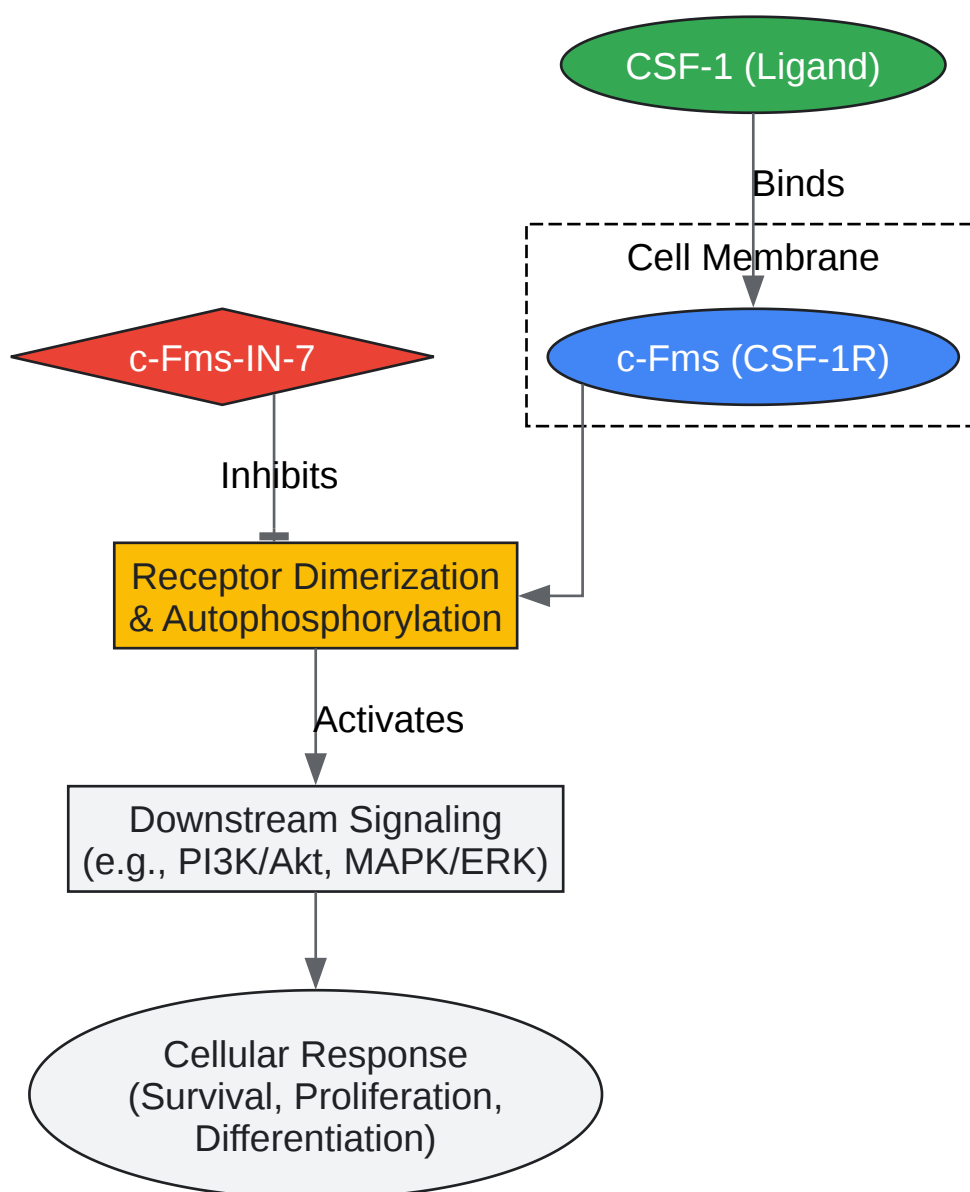
## Disposal Plan

**c-Fms-IN-7** and its containers must be disposed of as hazardous waste.

- Chemical Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)
- Contaminated PPE: Used gloves, gowns, and other disposable materials should be collected in a designated, sealed container and disposed of as hazardous waste.

## Signaling Pathway Inhibition by c-Fms-IN-7

c-Fms, also known as colony-stimulating factor 1 receptor (CSF-1R), is a receptor tyrosine kinase.[6][7] Upon binding of its ligand, CSF-1, the receptor dimerizes and autophosphorylates, initiating downstream signaling cascades that are crucial for the survival, proliferation, and differentiation of monocytes and macrophages.[7][8] **c-Fms-IN-7** acts as an inhibitor of this pathway.[9]



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Caption: Inhibition of the c-Fms signaling pathway by **c-Fms-IN-7**.

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## References

- 1. c-Fms-IN-7|1313408-89-7|MSDS [dcchemicals.com]
- 2. pogo.ca [pogo.ca]
- 3. Shopping [cancerdiagnostics.com]
- 4. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
- 5. gerpac.eu [gerpac.eu]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. Colony-stimulating factor-1 receptor (c-fms) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Design and pharmacology of a highly specific dual FMS and KIT kinase inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 9. c-Fms (CSF1R) | DC Chemicals [dcchemicals.com]
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Address: 3281 E Guasti Rd

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